

Hsd17B13-IN-17: An In-Depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Hsd17B13-IN-17

Cat. No.: B15138460

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hsd17B13-IN-17 is a potent inhibitor of the enzyme 17 β -hydroxysteroid dehydrogenase type 13 (HSD17B13). HSD17B13 is primarily expressed in the liver and has been identified as a promising therapeutic target for nonalcoholic fatty liver disease (NAFLD) and nonalcoholic steatohepatitis (NASH). This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Hsd17B13-IN-17**, intended to support researchers and professionals in the field of drug discovery and development.

Chemical Structure and Properties

Detailed information regarding the IUPAC name and SMILES string for **Hsd17B13-IN-17** is not publicly available at this time. The following table summarizes the known chemical properties of **Hsd17B13-IN-17**.

Property	Value
Molecular Formula	C20H16ClFN2O4S
Molecular Weight	418.87 g/mol

A detailed breakdown of other physicochemical properties such as melting point, boiling point, solubility, and pKa is not currently available in public resources.

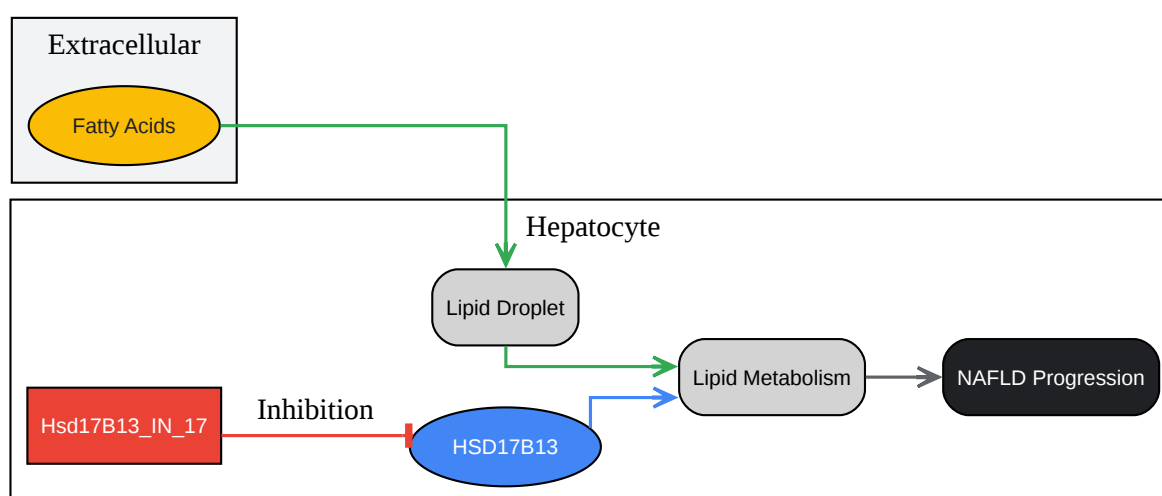
Biological Activity

Hsd17B13-IN-17 is a potent inhibitor of HSD17B13. The in vitro inhibitory activity of **Hsd17B13-IN-17** has been characterized using different substrates.

Substrate	IC50
Estradiol	< 0.1 μ M
Leukotriene B3	< 1 μ M

Mechanism of Action and Signaling Pathway

HSD17B13 is understood to play a significant role in hepatic lipid metabolism. Its inhibition is a key area of investigation for the treatment of NAFLD and NASH. The precise signaling pathway by which **Hsd17B13-IN-17** exerts its effects is a subject of ongoing research. However, a general understanding of the HSD17B13 pathway in the context of NAFLD provides a framework for its mechanism of action.

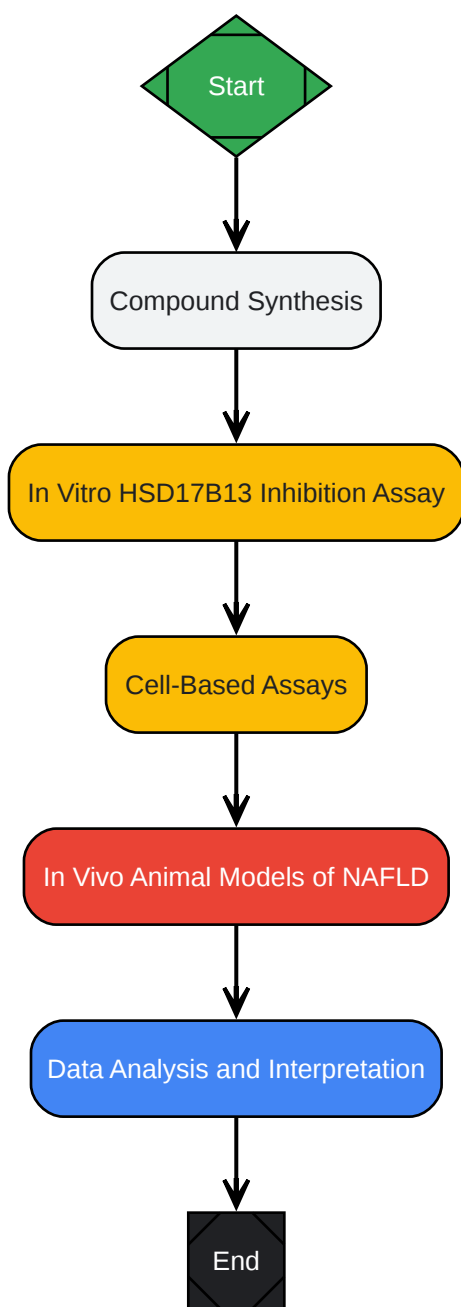


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Caption: Simplified signaling pathway of HSD17B13 in NAFLD and the point of inhibition by **Hsd17B13-IN-17**.

Experimental Protocols

Detailed experimental protocols for the synthesis and specific biological assays of **Hsd17B13-IN-17** are not publicly available. However, a general workflow for characterizing HSD17B13 inhibitors can be described.



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Caption: General experimental workflow for the evaluation of HSD17B13 inhibitors.

General In Vitro HSD17B13 Inhibition Assay

Objective: To determine the in vitro potency of **Hsd17B13-IN-17** against HSD17B13.

Materials:

- Recombinant human HSD17B13 enzyme
- Substrate (e.g., Estradiol or Leukotriene B3)
- NAD⁺ (cofactor)
- Assay buffer (e.g., Tris-HCl, pH 7.4)
- **Hsd17B13-IN-17**
- Detection reagent for NADH

Procedure:

- Prepare a serial dilution of **Hsd17B13-IN-17**.
- In a microplate, add the HSD17B13 enzyme, assay buffer, and the test compound at various concentrations.
- Initiate the reaction by adding the substrate and NAD⁺.
- Incubate at a controlled temperature (e.g., 37°C) for a specific time.
- Stop the reaction and measure the amount of NADH produced using a suitable detection method (e.g., fluorescence or luminescence).
- Calculate the percent inhibition and determine the IC₅₀ value by fitting the data to a dose-response curve.

Conclusion

Hsd17B13-IN-17 is a potent inhibitor of HSD17B13 and serves as a valuable tool for studying the role of this enzyme in liver diseases. While detailed chemical and experimental information is limited in the public domain, this guide provides a foundational understanding of its properties and biological context. Further research is necessary to fully elucidate its mechanism of action and therapeutic potential.

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